

A Technical Guide to Commercial 2-Hexene for Laboratory Applications

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Compound of Interest

Compound Name: 2-Hexene

Cat. No.: B8810679

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial sources, purity levels, and analytical methodologies for **2-Hexene** intended for laboratory use. The information is curated to assist researchers in selecting the appropriate grade of **2-Hexene** for their specific applications and to provide a framework for its quality assessment.

Commercial Sources and Purity of 2-Hexene

2-Hexene is a crucial building block in organic synthesis and is commercially available from several major chemical suppliers. It is typically offered as a mixture of cis and trans isomers or as isolated isomers, with purities ranging from technical grade to high-purity grades suitable for sensitive applications. The selection of a particular grade and isomer composition is critical and application-dependent.

Below is a summary of commercially available **2-Hexene** products from leading suppliers. This table is intended to be a representative overview and not an exhaustive list. Researchers are encouraged to consult the suppliers' websites for the most current product specifications and availability.

Supplier	Product Description	Purity	CAS Number
Sigma-Aldrich	2-Hexene (cis+trans), technical grade	85%	592-43-8
cis-2-Hexene	95%	7688-21-3	
trans-2-Hexene	97%	4050-45-7	
Thermo Scientific	2-Hexene, cis + trans, tech.	85%	592-43-8
cis-2-Hexene	96%	7688-21-3[1]	
trans-2-Hexene	99%	4050-45-7[2]	
TCI Chemicals	2-Hexene (cis- and trans- mixture)	>98.0% (GC)	592-43-8
GFS Chemicals	trans-2-Hexene	98%	4050-45-7[3]
Santa Cruz Biotechnology	cis-2-Hexene	95%	7688-21-3[4]
trans-2-Hexene	97%	4050-45-7[5]	

Note: The CAS number 592-43-8 refers to **2-Hexene** without specifying the stereochemistry, and it is often used for mixtures of the cis and trans isomers[6]. The CAS number for cis-**2-Hexene** is 7688-21-3[7][8][9][10], and for trans-**2-Hexene** is 4050-45-7[5].

Experimental Protocol: Purity Determination of 2-Hexene by Gas Chromatography (GC)

The purity of **2-Hexene** and the relative abundance of its isomers are most commonly determined by gas chromatography (GC), often coupled with a flame ionization detector (FID) or a mass spectrometer (MS). Below is a detailed methodology for this analysis.

Objective

To determine the purity of a **2-Hexene** sample and quantify the ratio of cis and trans isomers using gas chromatography with flame ionization detection (GC-FID).

Materials and Equipment

- Reagents:
 - **2-Hexene** sample (unknown purity)
 - High-purity hexane or another suitable volatile organic solvent (for dilution)
 - Reference standards of cis-**2-Hexene** and trans-**2-Hexene** (high purity)
- Equipment:
 - Gas chromatograph equipped with a flame ionization detector (FID)
 - Capillary GC column (e.g., DB-1, HP-5, or similar nonpolar column)
 - Autosampler or manual syringe for injection
 - Vials with septa
 - Data acquisition and processing software

Sample Preparation

- Standard Preparation:
 - Prepare individual stock solutions of the cis- and trans-**2-Hexene** reference standards in hexane at a concentration of approximately 1000 ppm.
 - Prepare a mixed standard solution containing both cis- and trans-**2-Hexene** at a known concentration ratio.
- Sample Preparation:
 - Accurately weigh a known amount of the **2-Hexene** sample and dilute it with hexane to a final concentration within the linear range of the detector (typically in the range of 100-

1000 ppm). For volatile samples like **2-Hexene**, headspace analysis can also be employed.

GC-FID Instrumentation and Conditions

- Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness, nonpolar stationary phase.
- Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Injection Volume: 1 μ L.
- Split Ratio: 50:1 (can be adjusted based on sample concentration).
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes.
 - Ramp: Increase to 150 °C at a rate of 10 °C/min.
 - Final hold: Hold at 150 °C for 2 minutes.
- Detector Temperature: 280 °C.
- Data Acquisition: Collect data for the entire run time.

Analysis

- Inject the mixed standard solution to determine the retention times for cis- and trans-**2-Hexene**.
- Inject the prepared sample solution.
- Identify the peaks in the sample chromatogram by comparing their retention times with those of the standards.
- Integrate the area of each peak in the chromatogram.

- Calculate the percentage purity and the isomer ratio using the peak areas. For the highest accuracy, a response factor for each isomer should be determined using the standards.

Data Interpretation

The purity of the **2-Hexene** sample is calculated as the percentage of the area of the **2-Hexene** isomer peaks relative to the total area of all peaks in the chromatogram. The isomer ratio is determined by the relative percentage of the cis and trans isomer peak areas.

Visualizations

Logical Relationship of 2-Hexene Grades and Applications

The following diagram illustrates the relationship between the different commercial grades of **2-Hexene** and their typical applications in a research and development setting.

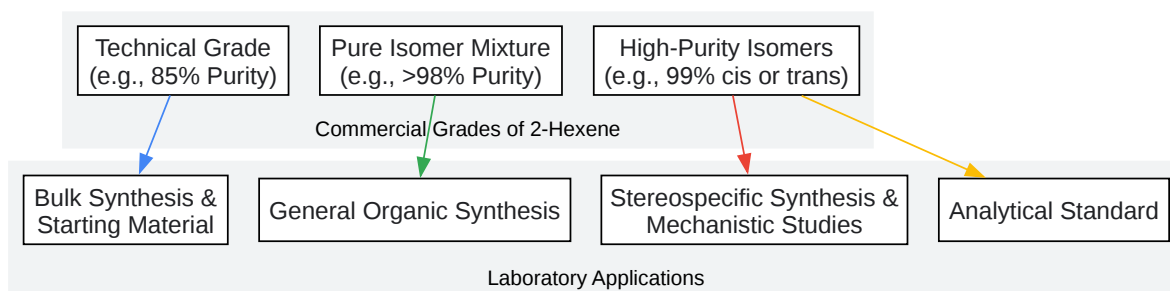


Figure 1. Application-Based Selection of 2-Hexene Grades

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Figure 1. Application-Based Selection of **2-Hexene** Grades

Experimental Workflow for Purity Determination

This diagram outlines the sequential steps involved in the purity analysis of a **2-Hexene** sample using Gas Chromatography.

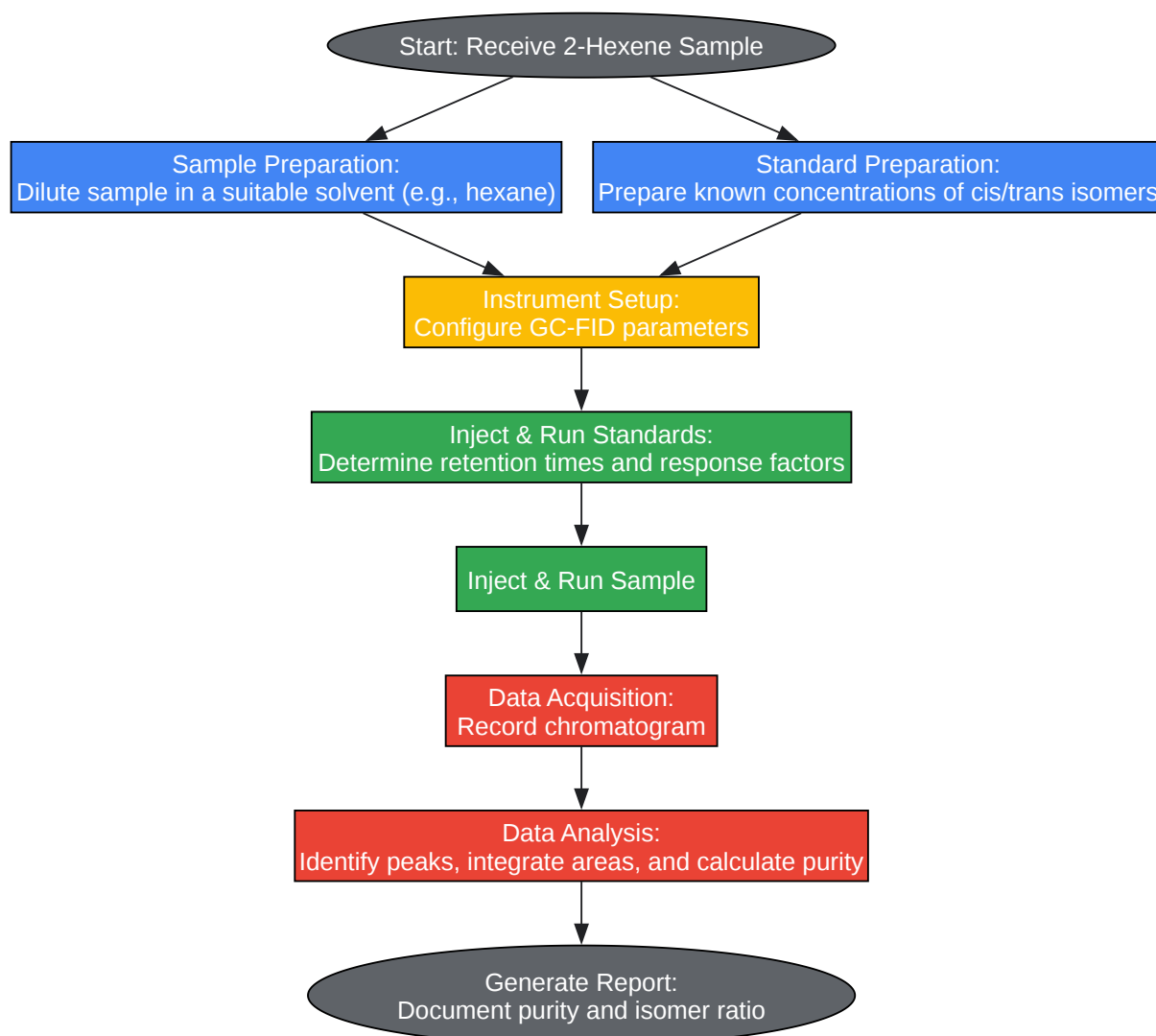


Figure 2. Workflow for GC-Based Purity Analysis of 2-Hexene

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Figure 2. Workflow for GC-Based Purity Analysis of **2-Hexene**

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